Technical Monograph: 4-Chloroquinoline-8-Carboxylic Acid

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Compound of Interest

Compound Name:	*4-Chloroquinoline-8-carboxylic acid*
CAS No.:	*216257-37-3*
Cat. No.:	*B1429762*

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Executive Summary

4-Chloroquinoline-8-carboxylic acid (CAS: 216257-37-3) represents a "privileged scaffold" in drug discovery due to its orthogonal reactivity profile. It features an electron-deficient pyridine ring activated for Nucleophilic Aromatic Substitution (

) at the C4 position and a carboxylic acid at the C8 position, capable of directing molecular geometry or participating in chelation.

This guide provides a rigorous analysis of its synthesis via the Gould-Jacobs reaction, its downstream functionalization logic, and its application in synthesizing kinase inhibitors, antimalarials, and metallodrugs.

Structural Analysis & Reactivity Profile

The molecule consists of a quinoline bicyclic system with two primary reactive handles. Understanding the electronic interplay between these sites is essential for designing successful synthetic campaigns.

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Electronic Architecture

- Position 4 (Chlorine): The ring nitrogen (N1) exerts a strong electron-withdrawing effect, making the C4 position highly electrophilic. The chlorine atom acts as a leaving group, facilitating

  reactions with amines, thiols, and alkoxides. This reactivity is analogous to 4-chloropyridine but enhanced by the fused benzene ring.

- Position 8 (Carboxylic Acid): Located peri- to the ring nitrogen, this group can participate in hydrogen bonding with N1 or form stable 5-membered chelate rings with transition metals. Sterically, it creates a "pocket" that can influence the conformation of substituents at N1 or C7.

Reactivity Heatmap

Site	Primary Reactivity	Preferred Reagents	Mechanism
C4-Cl	Electrophilic	Primary/Secondary Amines, Aryl Boronic Acids	, Suzuki-Miyaura
C8-COOH	Nucleophilic/Acidic	Thionyl Chloride, Amines, Alcohols	Acyl Substitution, Esterification
N1	Basic (Weak)	Alkyl Halides, Acids	Quaternization, Protonation

Synthetic Pathway: The Modified Gould-Jacobs Route

While direct chlorination of quinoline-8-carboxylic acid is possible via N-oxide rearrangement, it lacks regioselectivity. The industry-standard approach is the Gould-Jacobs synthesis, which builds the pyridine ring onto an aniline precursor with the oxygen already installed at C4.

Retrosynthetic Logic

To arrive at **4-chloroquinoline-8-carboxylic acid**, we trace backwards:

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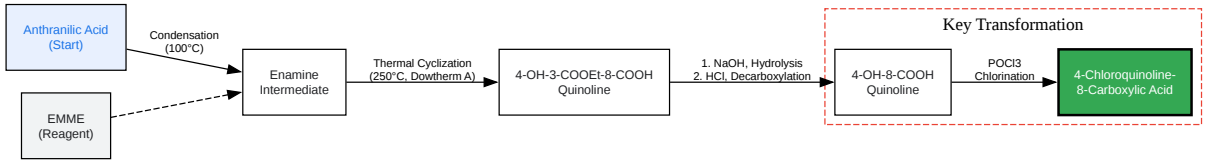
- Chlorination: From 4-hydroxyquinoline-8-carboxylic acid using

  .

- Decarboxylation: From the 3-ester intermediate.
- Cyclization: Thermal cyclization of an anilino-acrylate.
- Condensation:Anthranilic acid + Diethyl ethoxymethylenemalonate (EMME).

Visualization of Synthesis

The following diagram outlines the step-by-step conversion from Anthranilic Acid.



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Caption: Step-wise synthesis via the Gould-Jacobs protocol, highlighting the critical chlorination step.

Detailed Experimental Protocol

Protocol A: Chlorination of 4-Hydroxyquinoline-8-Carboxylic Acid

This procedure describes the conversion of the 4-hydroxy precursor to the 4-chloro derivative. Note that the carboxylic acid at C8 will transiently convert to an acid chloride during this reaction.

Safety Warning:

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is highly corrosive and reacts violently with water. Perform all operations in a fume hood.

Materials:

- 4-Hydroxyquinoline-8-carboxylic acid (1.0 eq)
- Phosphorus oxychloride (

) (5.0 eq) - Solvent & Reagent
- Ice-water bath
- Ammonium hydroxide or Sodium bicarbonate (for quenching)

Step-by-Step Methodology:

- Setup: Charge a dry round-bottom flask with 4-hydroxyquinoline-8-carboxylic acid. Fit with a reflux condenser and a drying tube (CaCl2).
- Addition: Slowly add

  to the flask. The reaction is slightly exothermic; ensure the system is vented.
- Reaction: Heat the mixture to reflux (105°C) for 2–4 hours.
  - Checkpoint: The suspension should become a clear solution as the starting material is consumed and the acid chloride forms.
- Concentration: Allow to cool to room temperature. Remove excess

  under reduced pressure (rotary evaporator with a caustic trap).
- Quenching (Critical):
  - Pour the resulting thick oil slowly onto crushed ice with vigorous stirring.
  - Chemistry: This hydrolyzes the transient 8-carbonyl chloride back to the 8-carboxylic acid, while the 4-chloro substituent remains stable.

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- Isolation: Adjust the pH to ~3–4 using saturated sodium acetate or dilute ammonia. The product, **4-chloroquinoline-8-carboxylic acid**, will precipitate as an off-white to yellow solid.
- Purification: Filter the solid, wash with cold water, and dry. Recrystallization can be performed from ethanol/water if necessary.

Downstream Functionalization Strategies

The utility of this scaffold lies in its ability to be differentiated. You can selectively modify the C4 position without affecting the C8 acid, or vice versa.

Strategy 1: Displacement (C4)

The most common application is displacing the chlorine with an amine.

- Conditions: Reflux in ethanol or isopropanol. No catalyst is usually required due to the activation by the quinoline nitrogen.
- Self-Catalysis: The carboxylic acid at C8 can sometimes act as an internal proton source/catalyst, facilitating the departure of the chloride or protonation of the incoming amine.

Strategy 2: Amidation (C8)

To modify the C8 position, one must protect the C4-Cl from hydrolysis (though it is relatively stable to acid).

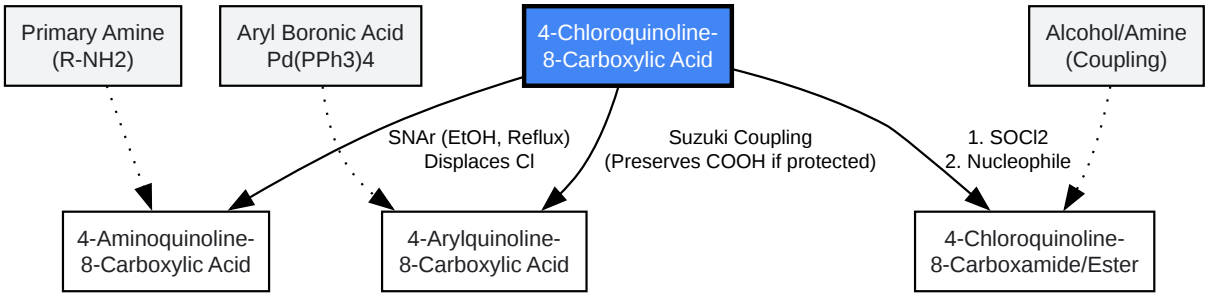
- Activation: Use

  to make the acid chloride, or HATU/EDC for mild coupling.
- Note: If using

  , avoid high temperatures that might hydrolyze the C4-Cl if water is present.

Functionalization Workflow Diagram

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Caption: Divergent synthesis pathways: C4 substitution (

/Suzuki) vs. C8 derivatization.

Applications in Drug Discovery[1]

Antimalarial Agents

The 4-aminoquinoline core is the pharmacophore of Chloroquine. The addition of the 8-carboxylic acid allows for the creation of prodrugs or zwitterionic species that have different accumulation profiles in the parasite's digestive vacuole.

- Mechanism:[1][2][3][4] The basic N1 and 4-amino group allow accumulation in the acidic vacuole; the 8-COOH can modulate lipophilicity via esterification.

Metallodrugs and Chelation

The spatial arrangement of the N1 nitrogen and the 8-COOH oxygen (or its conjugate base) creates a bidentate ligand site similar to picolinic acid.

- Application: Synthesis of Ruthenium or Copper complexes for anticancer applications. The 4-Cl group allows the attachment of targeting moieties (e.g., sugars or peptides) to the complex.

NK3 Receptor Antagonists

Research into Neurokinin-3 (NK3) antagonists (e.g., for schizophrenia) has utilized the quinoline-8-carboxamide scaffold. The 4-position is often substituted with aryl rings via Suzuki

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coupling to fill hydrophobic pockets in the receptor.

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